

Solubility characteristics of 2,2'-Oxybis(n,n-diethylethanamine) in various solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2'-Oxybis(n,n-diethylethanamine)

Cat. No.: B1595663

[Get Quote](#)

A Technical Guide to the Solubility of 2,2'-Oxybis(n,n-diethylethanamine)

For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the solubility characteristics of **2,2'-Oxybis(n,n-diethylethanamine)** (CAS No: 3030-43-1). Due to a notable lack of quantitative solubility data in the public domain for organic solvents, this document consolidates the available information, discusses the theoretical solubility based on the compound's molecular structure, and presents a detailed experimental protocol for its determination. This guide is intended to serve as a foundational resource for professionals in research and drug development who utilize or intend to utilize this compound.

Introduction

2,2'-Oxybis(n,n-diethylethanamine) is a tertiary amine featuring a central ether linkage. Its molecular structure, with two diethylamino groups, imparts properties that make it a subject of interest as a ligand, catalyst, and intermediate in organic synthesis. A thorough understanding of its solubility in various solvents is critical for its effective application in reaction chemistry, purification processes, and formulation development.

This document addresses the current gap in publicly available, quantitative solubility data for **2,2'-Oxybis(n,n-diethylethanamine)** in common organic solvents. While its solubility in water has been reported, data for other solvent systems is scarce. This guide therefore provides both the known data and a robust theoretical and practical framework for researchers to determine solubility in their specific systems.

Chemical and Physical Properties

A summary of the key physicochemical properties of **2,2'-Oxybis(n,n-diethylethanamine)** is provided below.

Property	Value	Reference
CAS Number	3030-43-1	[1] [2]
Molecular Formula	C ₁₂ H ₂₈ N ₂ O	[1] [2]
Molecular Weight	216.36 g/mol	[2]
Appearance	Liquid	
pKa (Predicted)	10.05 ± 0.25	[1]

Solubility Characteristics

An extensive literature search reveals a significant lack of published quantitative solubility data for **2,2'-Oxybis(n,n-diethylethanamine)** in most common organic solvents. The only available quantitative value is for its solubility in water.

Solvent	Temperature (°C)	Solubility	Molar Solubility (mol/L)	Reference
Water	25	50 g/L	~0.231	[1]

In the absence of extensive empirical data, the solubility of **2,2'-Oxybis(n,n-diethylethanamine)** can be predicted based on its molecular structure and the principle of "like dissolves like."

- **Polar Solvents:** The molecule possesses polar characteristics due to the nitrogen atoms and the central ether oxygen, which can act as hydrogen bond acceptors. This explains its moderate solubility in water.[1] It is expected to be miscible with polar organic solvents such as ethanol, methanol, and acetone.
- **Nonpolar Solvents:** The twelve carbon atoms in the ethyl groups contribute to significant nonpolar character. Therefore, it is predicted to be soluble in many nonpolar organic solvents like toluene, hexane, and diethyl ether.
- **Aqueous Acidic Solutions:** As a tertiary amine, **2,2'-Oxybis(n,n-diethylethanamine)** is a weak base. It will react with acids to form the corresponding ammonium salt. This protonated form is ionic and will exhibit significantly higher solubility in aqueous solutions than the neutral compound. This property is a common characteristic of amines.

Experimental Protocol for Solubility Determination

The following section outlines a detailed gravimetric method, often referred to as the "shake-flask method," for the quantitative determination of the solubility of **2,2'-Oxybis(n,n-diethylethanamine)**. This method is reliable for generating equilibrium solubility data.

An excess amount of the solute (**2,2'-Oxybis(n,n-diethylethanamine)**) is mixed with the solvent of interest. The mixture is agitated at a constant temperature for a sufficient period to ensure that equilibrium is reached, creating a saturated solution. The undissolved solute is then removed by filtration, and the concentration of the solute in the clear, saturated filtrate is determined gravimetrically.

- **2,2'-Oxybis(n,n-diethylethanamine)** (high purity)
- Selected solvents (analytical grade)
- Analytical balance (readable to ± 0.1 mg)
- Thermostatic shaker bath or incubator
- Calibrated thermometer
- Glass vials with screw caps (e.g., 20 mL)

- Syringe filters (e.g., 0.45 μm , compatible with the solvent)
- Syringes
- Pre-weighed glass evaporating dishes or beakers
- Vacuum oven or convection oven
- Preparation: Add an excess amount of **2,2'-Oxybis(n,n-diethylethanamine)** to a series of glass vials. The excess should be clearly visible to ensure saturation.
- Solvent Addition: Add a known volume or mass of the desired solvent to each vial.
- Equilibration: Securely cap the vials and place them in a thermostatic shaker bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$). Agitate the vials for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required for equilibration should be determined by preliminary experiments where concentration is measured at different time points until it becomes constant.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the constant temperature for at least 12 hours to allow the excess solid to settle.
- Sampling: Carefully withdraw a known volume of the clear supernatant using a syringe. To avoid temperature changes that could affect solubility, the syringe can be pre-warmed to the experimental temperature. Attach a syringe filter to the syringe and discard the first portion of the liquid to saturate the filter material.
- Gravimetric Analysis: Dispense a precise volume of the filtrate into a pre-weighed, dry evaporating dish. Record the total weight.
- Solvent Evaporation: Place the evaporating dish in an oven at a temperature sufficient to evaporate the solvent without degrading the solute. For volatile organic solvents, a vacuum oven at a moderate temperature is recommended.
- Final Weighing: Once the solvent is completely evaporated, cool the dish in a desiccator and weigh it. Repeat the drying and weighing process until a constant weight is achieved.

- Calculation: The solubility is calculated using the following formula: $\text{Solubility (g/L)} = [(\text{Mass of dish} + \text{residue}) - (\text{Mass of empty dish})] / \text{Volume of filtrate (L)}$

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for determining solubility.



[Click to download full resolution via product page](#)

Workflow for the gravimetric determination of solubility.

Conclusion

While there is a clear need for more comprehensive, publicly available data on the solubility of **2,2'-Oxybis(n,n-diethylethanamine)** in a range of organic solvents, its fundamental properties allow for a reasoned estimation of its solubility behavior. The moderate water solubility is quantitatively established, and its basic nature predicts high solubility in acidic aqueous media. For applications requiring precise solubility values in specific organic systems, the detailed experimental protocol provided in this guide offers a reliable methodology for their determination. It is hoped that this document will serve as a valuable resource for researchers and facilitate the effective use of this versatile compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. uomus.edu.iq [uomus.edu.iq]
- 2. pharmacyjournal.info [pharmacyjournal.info]

- To cite this document: BenchChem. [Solubility characteristics of 2,2'-Oxybis(n,n-diethylethanamine) in various solvents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1595663#solubility-characteristics-of-2-2-oxybis-n-n-diethylethanamine-in-various-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com